

A Comprehensive Technical Guide to Sinomenine N-oxide

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Compound of Interest

Compound Name: Sinomenine N-oxide

Cat. No.: B14748435

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Introduction

Sinomenine N-oxide is a derivative of sinomenine, a bioactive alkaloid extracted from the medicinal plant *Sinomenium acutum*.^{[1][2]} This compound has garnered significant interest within the scientific community for its potential therapeutic applications, demonstrating anti-inflammatory, anti-angiogenic, and anti-rheumatic properties.^[3] This technical guide provides a detailed overview of **Sinomenine N-oxide**, including its chemical properties, biological activities, and relevant experimental protocols.

Chemical and Physical Properties

Sinomenine N-oxide is characterized by the following properties:

Property	Value	Source
CAS Number	1000026-77-6	[3][4][5][6][7]
Molecular Formula	C19H23NO5	[5][6]
Molecular Weight	345.39 g/mol	[5][6]
Appearance	Powder	[5]
Purity	95-98% (HPLC)	[5][6]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[4]
Storage Conditions	-20°C, sealed, in a ventilated, dry environment	[5]

Biological Activity and Signaling Pathways

Sinomenine N-oxide exhibits notable biological activities, primarily as an inhibitor of nitric oxide (NO) production, with an IC50 value of 23.04 μ M.[3][4] Its parent compound, sinomenine, and its derivatives are known to modulate several key signaling pathways implicated in inflammation and cancer. These pathways are also relevant to the biological activity of **Sinomenine N-oxide**.

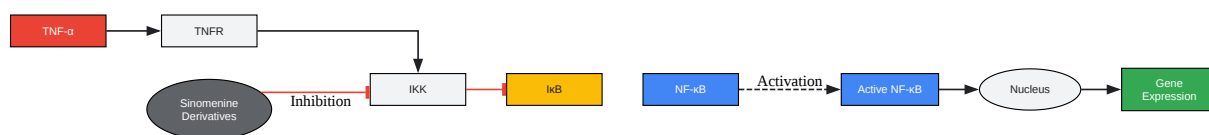
The primary signaling pathways associated with the anti-inflammatory and antitumor effects of sinomenine and its derivatives include:

- **NF- κ B Signaling Pathway:** Plays a crucial role in regulating inflammatory responses and cell survival.[1][8][9]
- **MAPK Signaling Pathway:** Involved in cellular processes such as proliferation, differentiation, and apoptosis.[1][8][9]
- **PI3K/Akt/mTOR Signaling Pathway:** A critical pathway in regulating cell growth, survival, and metabolism.[1][8]

- JAK/STAT Signaling Pathway: Essential for cytokine signaling and immune responses.[1][8][10][11]

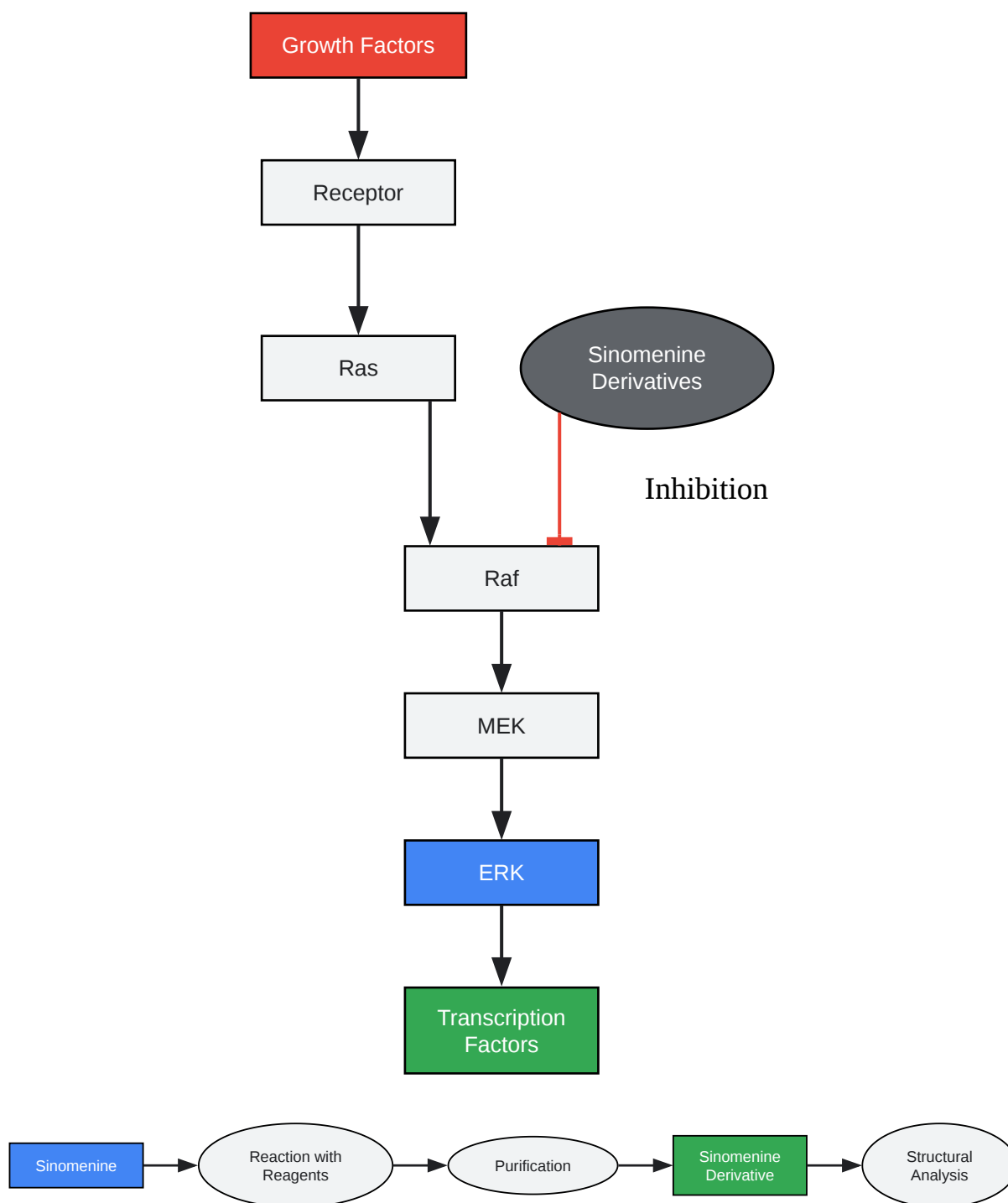
Visualizing the Signaling Pathways

The following diagrams illustrate the key signaling pathways influenced by sinomenine and its derivatives.



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NF-κB Signaling Pathway Inhibition



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References

- 1. Bioactivities and Mechanisms of Action of Sinomenine and Its Derivatives: A Comprehensive Review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. glpbio.com [glpbio.com]
- 4. Sinomenine N-oxide | CAS:1000026-77-6 | Alkaloids | High Purity | Manufacturer BioCrick [biocrick.com]
- 5. Sinomenine N-oxide | CAS: 1000026-77-6 | ChemNorm [chemnorm.com]
- 6. calpaclab.com [calpaclab.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. researchgate.net [researchgate.net]
- 9. Bioactivities and Mechanisms of Action of Sinomenine and Its Derivatives: A Comprehensive Review - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Anti-Inflammatory Mechanism Prediction of Sinomenine Based on Network Pharmacology and Its Biological Activity Verification - PMC [pmc.ncbi.nlm.nih.gov]
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